

# Core Compound Profile: 4-Hydroxybenzoic Acid (4-HBA)

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## Compound of Interest

Compound Name: 4-Hydroxy-3-propylbenzoic acid

CAS No.: 119865-13-3

Cat. No.: B189824

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4-Hydroxybenzoic acid (also known as p-hydroxybenzoic acid or PHBA) is a monohydroxybenzoic acid, a phenolic compound that serves as a pivotal building block in both biological systems and industrial chemistry.<sup>[1]</sup> It is a white crystalline solid, slightly soluble in water but more soluble in polar organic solvents like alcohols and acetone.<sup>[1]</sup> Its structure, combining a carboxylic acid and a phenol, imparts a unique reactivity that makes it a versatile precursor for a vast array of commercially significant molecules.

## Physicochemical Properties

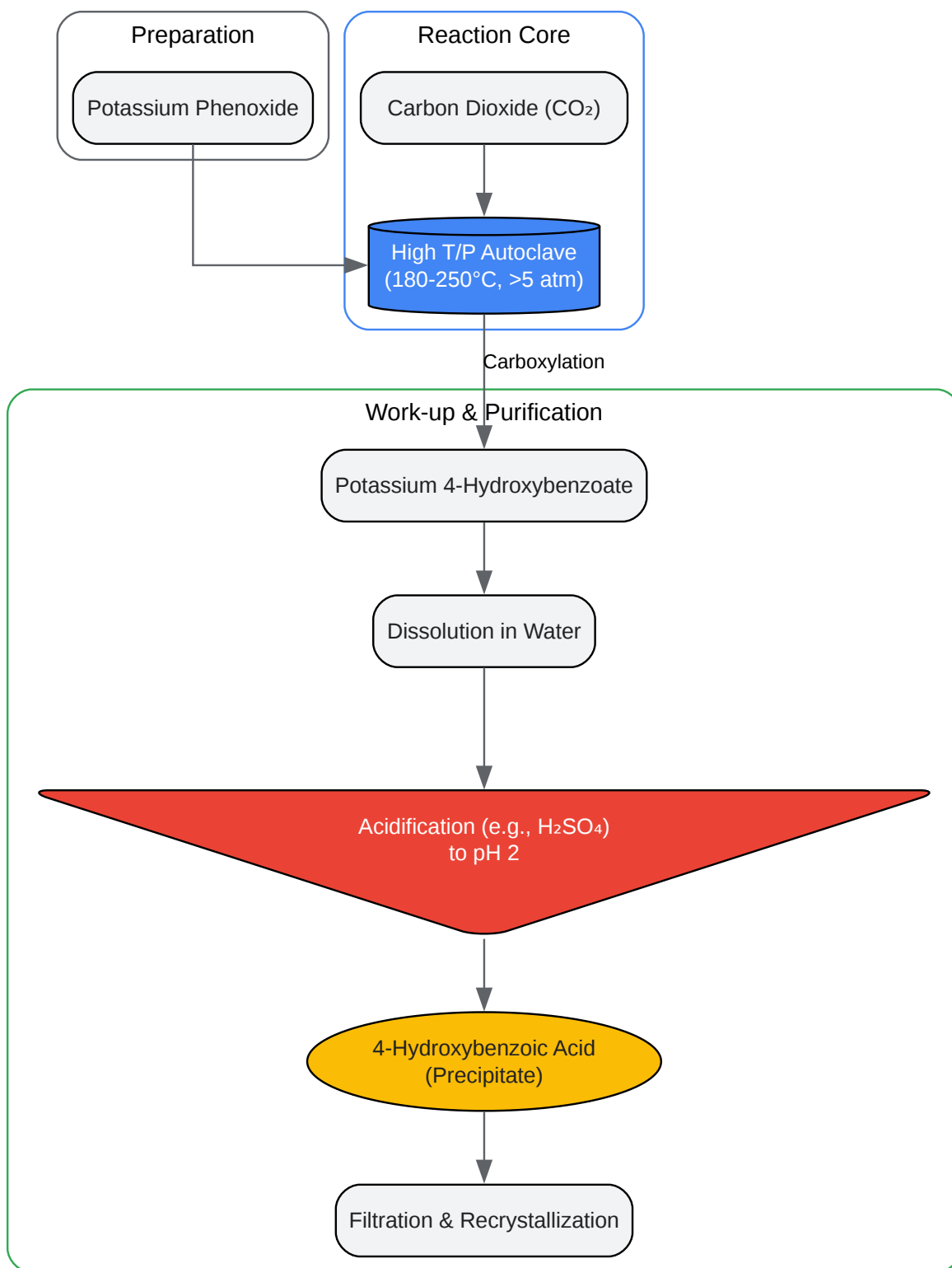
A clear understanding of 4-HBA's fundamental properties is essential for its application in synthesis and formulation.

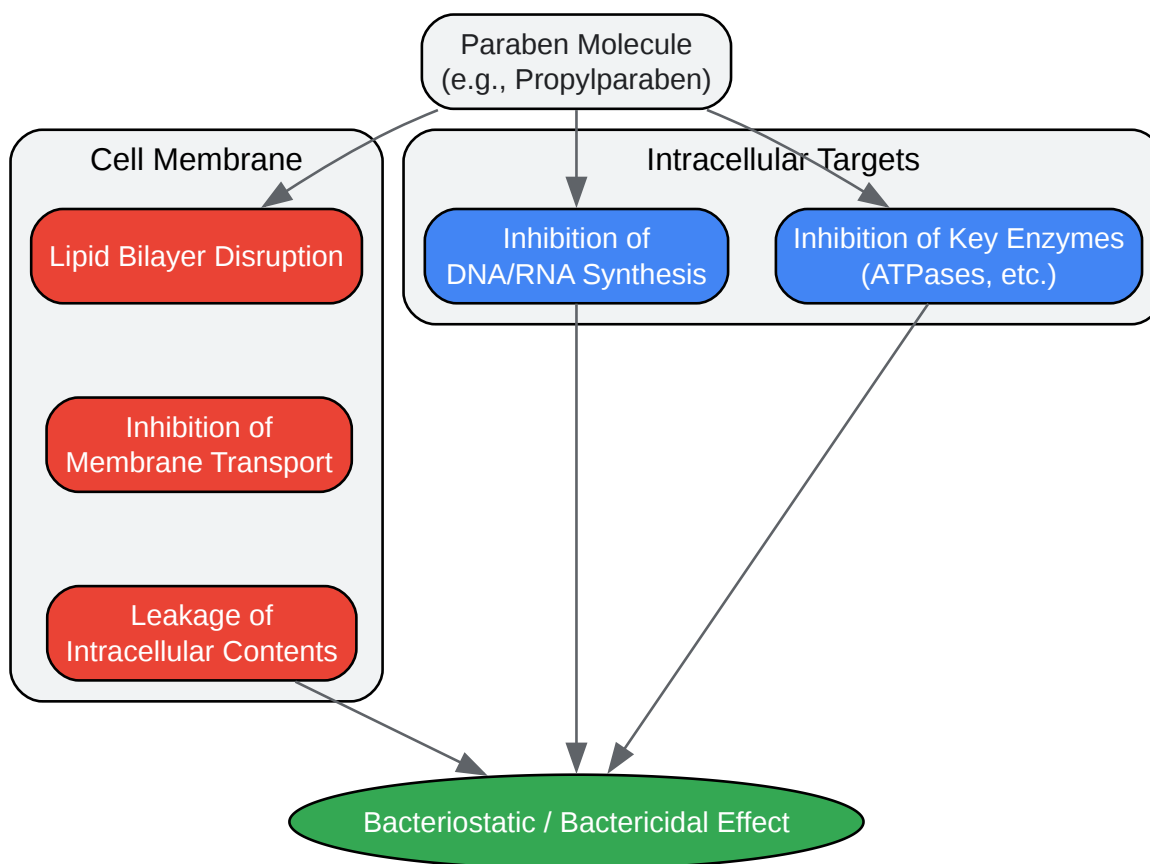
Property	Value	Reference(s)
CAS Number	99-96-7	[1]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>3</sub>	[1]
Molecular Weight	138.12 g/mol	[1]
Melting Point	214-217 °C	[1]
Boiling Point	Decomposes	[1]
Acidity (pKa)	4.54	[1]
Density	1.46 g/cm <sup>3</sup>	[1]
Solubility in Water	~5 g/L at 25 °C	[1]
Log P (Octanol/Water)	1.37 at 25 °C	[2]

## Synthesis and Production

The primary industrial route to 4-HBA is the Kolbe-Schmitt reaction, a carboxylation process that leverages the nucleophilic character of a phenoxide ion.[1][3][4] The choice of the alkali metal cation is the critical determinant of regioselectivity. While sodium phenoxide preferentially yields the ortho-isomer (salicylic acid), potassium phenoxide favors the formation of the para-isomer, 4-HBA.[3][4][5] This selectivity arises because the larger potassium ion is less effective at chelating with the phenoxide oxygen and the incoming carbon dioxide, reducing the steric hindrance for para substitution.[5][6]

The reaction is typically conducted at high temperatures (180-250°C) and pressures (5-10 atm or higher), followed by acidification to precipitate the final product.[7][8]





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Caption: Multi-target antimicrobial mechanism of action for parabens.

## Polymer Science: Liquid Crystal Polymers (LCPs)

4-HBA is a cornerstone monomer in the synthesis of high-performance thermotropic liquid crystal polymers (LCPs). [9] Its rigid, linear "rod-like" structure is essential for forming the highly ordered polymer chains that exhibit liquid crystalline behavior in the melt phase. [9] This molecular order translates into exceptional material properties, including:

- High tensile strength and modulus
- Excellent thermal stability
- Superior chemical resistance
- Low melt viscosity

These properties make LCPs derived from 4-HBA invaluable in demanding applications like advanced electronics, aerospace components, and medical devices. [9]The properties of the final polymer can be precisely tuned by adjusting the molar ratio of 4-HBA to other comonomers, such as 6-hydroxy-2-naphthoic acid (HNA) or terephthalic acid (TA). [9][10]

Polymer Composition (Molar Ratio)	Glass Transition Temp. (Tg)	Melting Temp. (Tm)	Application Insight
HBA/HNA (73/27)	~110 °C	~280 °C	<b>Standard composition for high-flow injection molding applications.</b>
HBA/HNA (58/42)	~105 °C	~240 °C	Lower melting point improves processability for complex parts.

| HBA/TA/BP (60/20/20) | ~140 °C | ~340 °C | Higher thermal stability for high-temperature electronic components. |

(Note: HBA = 4-Hydroxybenzoic Acid, HNA = 6-Hydroxy-2-Naphthoic Acid, TA = Terephthalic Acid, BP = 4,4'-Biphenol. Data are representative values compiled from industry knowledge and literature.)[9][10]

## Pharmaceutical Intermediates

Beyond its use in preservatives, 4-HBA serves as a key precursor in the synthesis of various active pharmaceutical ingredients (APIs). [1]Examples of drugs synthesized from a 4-HBA starting point include nifuroxazide (an intestinal antiseptic), ormeloxifene (a selective estrogen receptor modulator), and orthocaine (a local anesthetic). [1][7]

## Biological Activity and Toxicology

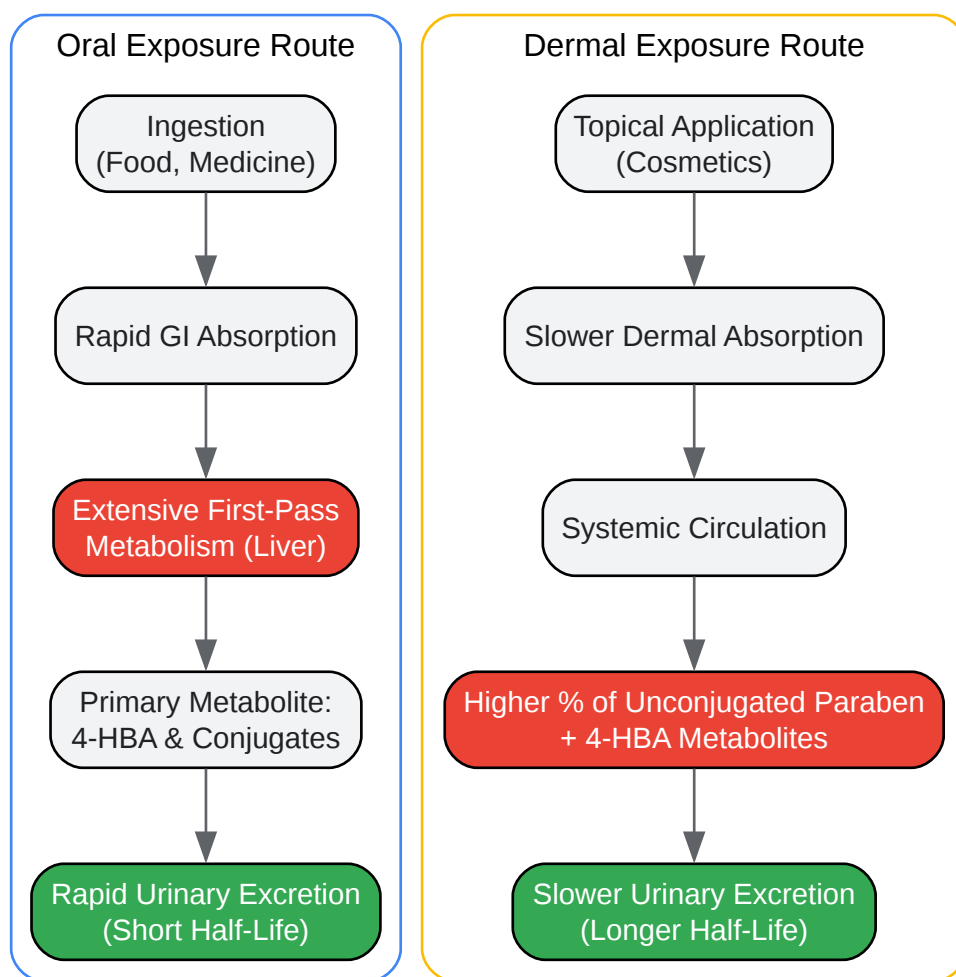
### Intrinsic Activity of 4-HBA

4-HBA itself exhibits biological activity. It is a known antioxidant capable of neutralizing free radicals and reducing oxidative stress. [7][11][12] This activity is crucial in protecting cells from damage to lipids, proteins, and DNA. [11] It also possesses anti-inflammatory properties, partly by modulating signaling pathways like NF- $\kappa$ B and inhibiting the production of pro-inflammatory cytokines. [11][12]

## Pharmacokinetics of Parabens

The route of exposure significantly impacts the pharmacokinetic profile of parabens.

- **Oral Exposure:** When ingested, parabens are rapidly absorbed from the gastrointestinal tract and quickly hydrolyzed by esterase enzymes in the liver and other tissues into 4-HBA. [13][14] This primary metabolite, along with its conjugates, is then rapidly excreted in the urine, with a short terminal half-life. [15] For propylparaben, the terminal half-life after oral administration is approximately 2.9 hours. [15]
- **Dermal Exposure:** Absorption through the skin is slower. [16][17] Importantly, some of the paraben bypasses the "first-pass" metabolism that occurs with oral ingestion. This leads to a longer apparent half-life and a higher proportion of the biologically active, unconjugated paraben reaching systemic circulation compared to oral exposure. [16][17] For instance, the terminal elimination half-lives for dermally applied methyl-, ethyl-, and propylparaben were found to be 12.2 h, 12.0 h, and 9.3 h, respectively. [16][17]



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Caption: Comparative pharmacokinetic pathways of parabens via oral vs. dermal exposure.

## Toxicology and Safety Profile

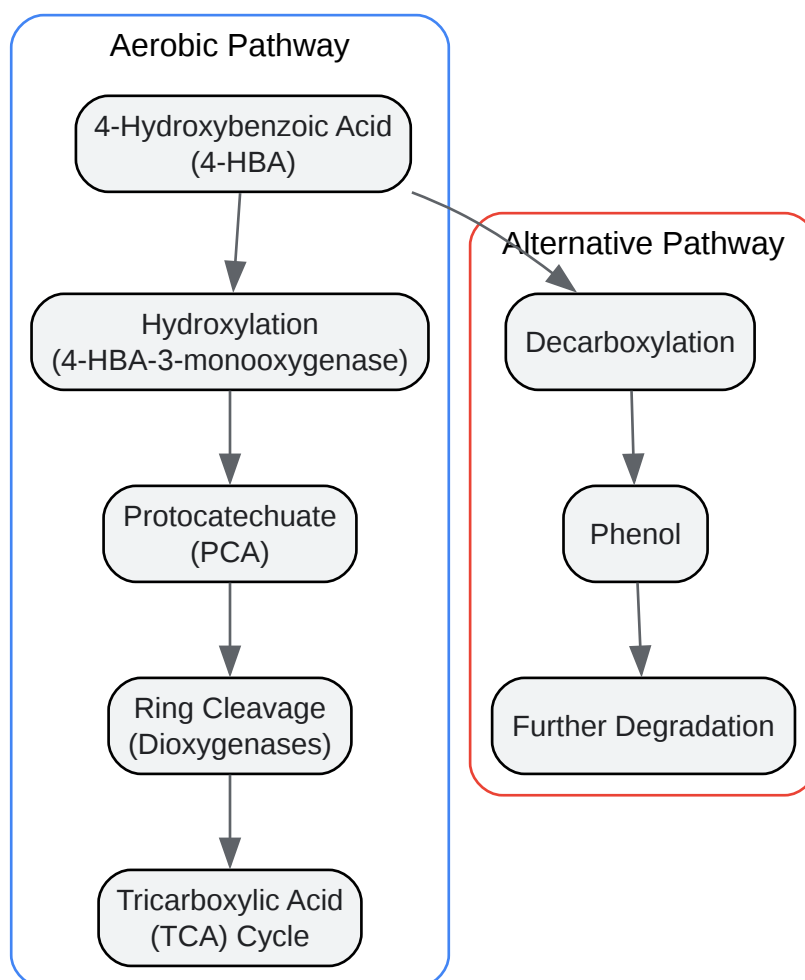
4-HBA is considered to have low toxicity, with an oral LD<sub>50</sub> in mice of 2200 mg/kg. [7] The safety of its paraben derivatives, however, has been a subject of public and scientific discussion.

- **Acute Toxicity:** Parabens are generally considered to have low acute toxicity. [14]\* **Endocrine Activity:** The primary concern revolves around their potential as endocrine disruptors due to weak estrogenic activity observed in in vitro and in vivo studies. [7][13][14] However, this activity is many orders of magnitude weaker than that of the natural hormone estradiol. [13] The rapid metabolism of parabens to the less active 4-HBA is a key factor in mitigating this risk. [18] Regulatory bodies generally consider the short-chain parabens (methyl, ethyl,

propyl, butyl) safe for use in cosmetics at current permitted concentrations, as they do not induce adverse estrogen-receptor-mediated effects in intact animals. [19]\* Sensitization: 4-HBA is considered a mild dermal sensitizer, and parabens can, in rare cases, cause allergic contact dermatitis, though the prevalence is low. [13][20]

## Environmental Fate and Biodegradation

4-Hydroxybenzoic acid is readily biodegradable in the environment. [2] Microbial degradation is the primary removal mechanism. The catabolic pathway typically begins with the hydroxylation of 4-HBA to form protocatechuate (3,4-dihydroxybenzoic acid). [21][22] This intermediate then undergoes oxygenolytic ring cleavage (either ortho- or meta-cleavage), and the resulting products are funneled into the central tricarboxylic acid (TCA) cycle. [21][22] Under some conditions, particularly anaerobic, 4-HBA can be decarboxylated to phenol before further degradation. [23][24]



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Caption: Primary microbial degradation pathways for 4-hydroxybenzoic acid.

## Conclusion

4-Hydroxybenzoic acid is a foundational platform chemical whose structural simplicity belies its immense utility. Through straightforward chemical modifications, primarily esterification, it gives rise to the paraben family, which has been a cornerstone of product preservation for decades. Its rigid molecular geometry also makes it an indispensable monomer for creating high-performance liquid crystal polymers that enable modern technological advancements. While the biological activity of its derivatives warrants continued scientific scrutiny, a thorough understanding of their metabolism and dose-response relationships provides a robust framework for their safe and effective application. From biosynthesis to biodegradation, the lifecycle of 4-HBA and its derivatives exemplifies the elegant interplay between fundamental organic chemistry and applied science.

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